

Technical Guide: 3'-Fluoro-4'- (trifluoromethyl)propiophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3'-Fluoro-4'- (trifluoromethyl)propiophenone
Cat. No.:	B1302409

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **3'-Fluoro-4'-
(trifluoromethyl)propiophenone**, a fluorinated aromatic ketone of interest in chemical synthesis and drug discovery. The presence of both a fluorine atom and a trifluoromethyl group on the phenyl ring imparts unique electronic properties and metabolic stability to the molecule, making it a valuable building block for the synthesis of novel compounds with potential biological activity. This document details its chemical identity, properties, and available technical data.

Chemical Identification and Properties

The compound **3'-Fluoro-4'-
(trifluoromethyl)propiophenone** is systematically named according to IUPAC nomenclature. Its key identifiers and physicochemical properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-[3-fluoro-4-(trifluoromethyl)phenyl]propan-1-one
CAS Number	237761-78-3
Molecular Formula	C ₁₀ H ₈ F ₄ O
Molecular Weight	220.17 g/mol
Canonical SMILES	CCC(=O)C1=CC(F)=C(C=C1)C(F)(F)F
InChI Key	FUSVMXQCFHNSHP-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
Physical State	White crystalline solid
Melting Point	35 - 38 °C
Solubility	Information not available. Likely soluble in organic solvents.
Stability	Moisture sensitive

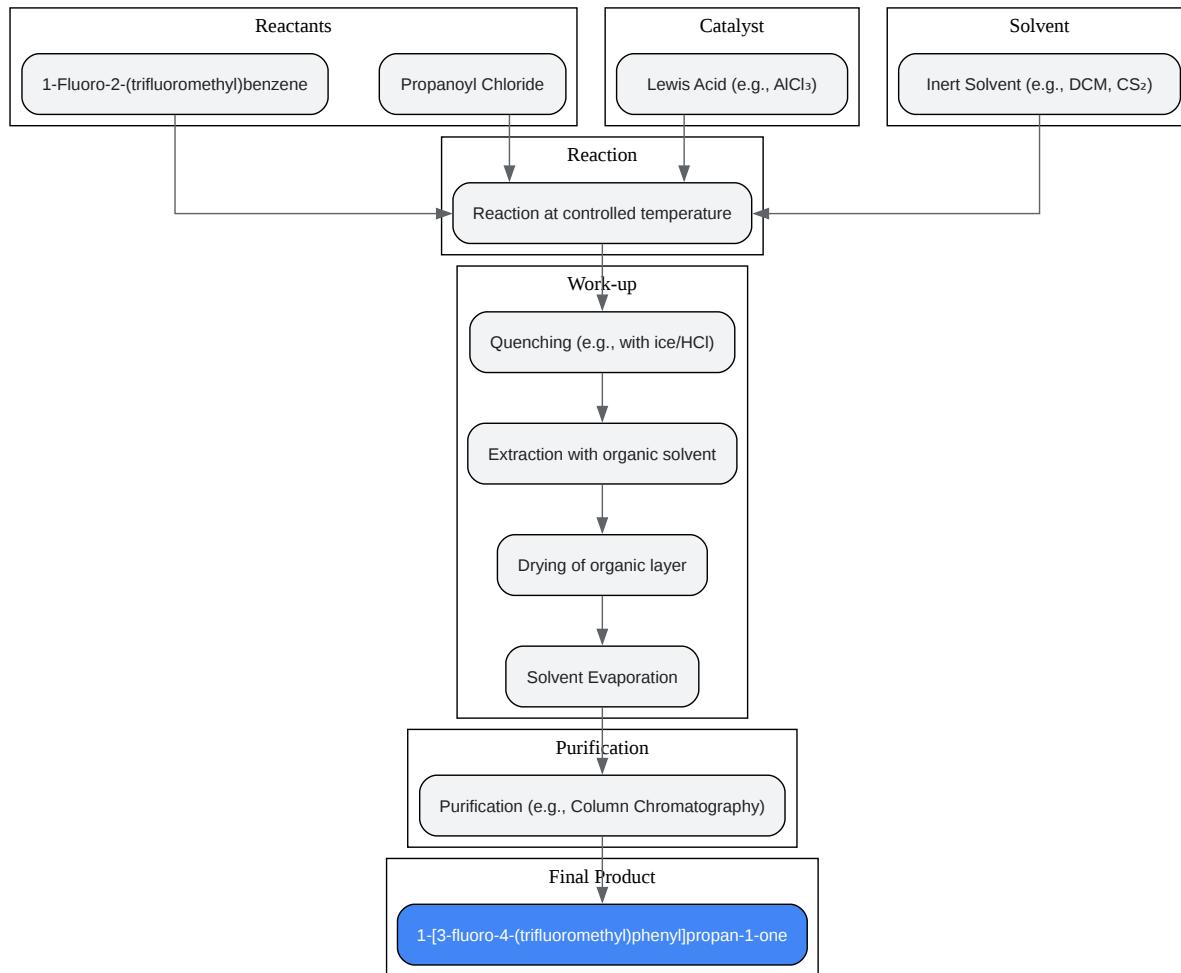
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of 1-[3-fluoro-4-(trifluoromethyl)phenyl]propan-1-one are not readily available in published scientific literature. However, its synthesis can be logically approached through established methods for the preparation of aromatic ketones, such as the Friedel-Crafts acylation.

A plausible synthetic route would involve the reaction of 1-fluoro-2-(trifluoromethyl)benzene with propanoyl chloride or propanoic anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃). The directing effects of the fluorine and trifluoromethyl substituents on the aromatic ring would influence the regioselectivity of the acylation.

General Experimental Workflow: Friedel-Crafts Acylation

Below is a generalized workflow for the synthesis of substituted propiophenones, which could be adapted for the target molecule.

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Caption: Generalized workflow for Friedel-Crafts acylation.

Biological Activity and Potential Applications

As of the latest literature review, there is no specific published data on the biological activity, mechanism of action, or defined signaling pathways for **3'-Fluoro-4'-(trifluoromethyl)propiophenone**. However, the structural motifs present in this molecule are common in compounds of medicinal interest.

The trifluoromethyl group is a well-known bioisostere for other chemical groups and is often incorporated into drug candidates to enhance metabolic stability, lipophilicity, and binding affinity. Aromatic ketones, including propiophenones, serve as scaffolds for a wide range of biologically active molecules. For instance, various substituted propiophenone derivatives have been investigated for their potential as anticancer, anti-inflammatory, and antimicrobial agents.

The combination of both fluoro and trifluoromethyl substituents can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule. Therefore, **3'-Fluoro-4'-(trifluoromethyl)propiophenone** represents a valuable intermediate for the synthesis of novel therapeutic agents, and its biological profile warrants further investigation.

Safety and Handling

Based on available safety data sheets, **3'-Fluoro-4'-(trifluoromethyl)propiophenone** is classified as an irritant. It may cause skin and serious eye irritation. The toxicological properties of this compound have not been fully investigated.

Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place. The compound is noted to be moisture-sensitive.

Conclusion

3'-Fluoro-4'-(trifluoromethyl)propiophenone is a fluorinated organic compound with potential applications as a building block in medicinal chemistry and materials science. While detailed studies on its synthesis and biological activity are not yet prevalent in the public domain, its structural features suggest it is a compound of interest for further research and development. Standard synthetic methodologies for aromatic ketones can likely be adapted for its preparation. Due to the limited toxicological data, appropriate safety precautions should be observed during its handling and use.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com